

O-tert-Butylthreonine tert-butyl ester molecular weight

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Compound of Interest

Compound Name: *O-tert-Butylthreonine tert-butyl ester*

Cat. No.: *B555203*

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An In-depth Technical Guide to O-tert-Butylthreonine tert-butyl ester

This technical guide provides a comprehensive overview of O-tert-Butylthreonine tert-butyl ester, a critical building block in peptide synthesis and drug development. The document details its physicochemical properties, with a focus on its molecular weight, and outlines relevant experimental protocols.

Physicochemical Properties

O-tert-Butylthreonine tert-butyl ester is a derivative of the amino acid threonine, where both the carboxyl and hydroxyl groups are protected by tert-butyl groups. This protection enhances its stability and solubility, making it a valuable reagent in synthetic chemistry.^[1]

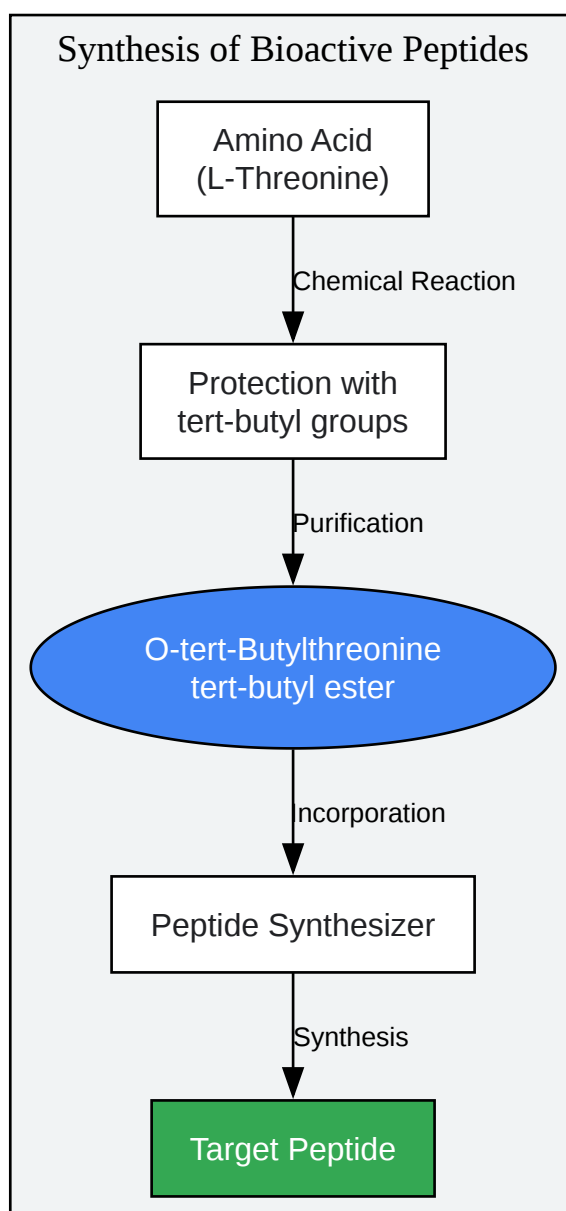
Core Data

The key quantitative data for O-tert-Butylthreonine tert-butyl ester are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	231.34 g/mol	[1][2][3]
Molecular Formula	C ₁₂ H ₂₅ NO ₃	[1][2][3][4]
CAS Number	5854-78-4	[1][2][3]
Appearance	Light yellowish or colorless liquid	[1][3]
Purity	≥ 99% (GC)	[1]
Density	0.94 - 1.00 g/cm ³	[3][4]
Optical Rotation	[α] _{20/D} = +12 ± 2° (c=2 in DMF)	[1]

Role in Synthetic Chemistry

This compound is an important raw material for the synthesis of polypeptides and proteins.[5] In peptide synthesis, the tert-butyl ester is often used as a carboxyl protecting group because it can be easily removed by acid treatment.[5] Its use as a stable building block facilitates the creation of complex bioactive compounds, which is crucial for pharmaceutical research and development.[1]



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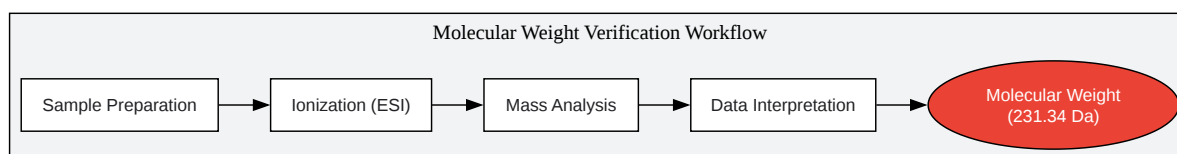
Caption: Logical workflow for the use of O-tert-Butylthreonine tert-butyl ester in peptide synthesis.

Experimental Protocols

Determination of Molecular Weight by Mass Spectrometry

The molecular weight of O-tert-Butylthreonine tert-butyl ester can be accurately determined using mass spectrometry. The following is a general protocol.

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as electrospray ionization (ESI).
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the resulting ions is measured by the mass analyzer.
- **Data Interpretation:** The molecular weight is determined from the m/z value of the molecular ion peak.



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Caption: Experimental workflow for determining the molecular weight of a compound.

Synthesis Protocol

A method for preparing O-tert-Butyl-L-threonine tert-butyl ester involves the reaction of L-threonine with a butylated reagent in the presence of a catalyst. One patented method describes adding L-threonine and an organic solvent to a reaction vessel, followed by the addition of an organic acid catalyst and isobutene at low temperatures.^[5] The crude product is then purified to yield the final compound.^[5]

Safety and Handling

O-tert-Butyl-L-threonine tert-butyl ester should be handled by technically qualified individuals in a laboratory setting.[6] It is recommended to use personal protective equipment such as eye shields and gloves.[7] The compound should be stored at 0-8 °C.[1]

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